

5-Chloro-2-(2-ethylphenoxy)aniline proper disposal procedures

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Compound of Interest

Compound Name: 5-Chloro-2-(2-ethylphenoxy)aniline

CAS No.: 946727-78-2

Cat. No.: B3172433

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Topic: Proper Disposal Procedures for **5-Chloro-2-(2-ethylphenoxy)aniline**

Executive Summary: Immediate Action Card

Target Chemical: **5-Chloro-2-(2-ethylphenoxy)aniline** Chemical Class: Halogenated Diaryl Ether / Aniline Derivative Primary Hazards: Acute Toxicity (Oral/Dermal), Aquatic Toxicity (Chronic), Potential Carcinogen.[1][2][3]

Status	Immediate Action
Spill (Solid)	Do NOT sweep dry. Dampen with inert oil (e.g., mineral oil) or water mist to suppress dust.[1][2][3] Scoop into a sealed container.
Spill (Liquid)	Absorb with vermiculite or sand.[1][3][4] Do NOT use combustible materials (sawdust).[3]
Skin Contact	Wash immediately with soap and water for 15+ minutes.[1][3][5] Do not use solvents (ethanol/DMSO) as they enhance absorption.[3]
Disposal	Segregate from oxidizers and acids.[1][3][4] Label as "Hazardous Waste - Toxic/Halogenated."

Chemical Profile & Hazard Identification

Scientific Integrity Note: Specific safety data for the 2-ethylphenoxy analog is limited in public repositories.[1][2][3] The protocols below are derived from Structure-Activity Relationship (SAR) analysis of the closely related 5-chloro-2-phenoxyaniline (CAS 93-67-4) and 5-chloro-2-(2-chlorophenoxy)aniline (CAS 56966-48-4). As a halogenated aniline, this compound must be treated as a high-toxicity, persistent organic pollutant.[1][2][3]

- Chemical Structure Analysis:
 - Aniline Moiety: Responsible for potential methemoglobinemia (blood toxicity) and skin absorption hazards.[3]
 - Chloro- Group (Position 5): Increases lipophilicity and environmental persistence; mandates high-temperature incineration.[1][2][3]
 - Phenoxy Ether Linkage: Adds stability, making the compound resistant to standard hydrolysis.[3]
- GHS Hazard Classification (Inferred):
 - Acute Toxicity: Category 3 (Toxic if swallowed/in contact with skin).[3]

- Aquatic Toxicity: Acute/Chronic Category 1 (Very toxic to aquatic life with long-lasting effects).[1][2][3]
- Carcinogenicity: Category 2 (Suspected carcinogen).[3][6][7]

Personal Protective Equipment (PPE) & Engineering Controls

Objective: Prevent dermal absorption and inhalation of dust/aerosols.[2][3][8]

PPE Component	Specification	Rationale
Gloves	Double Nitrile (min.[1][2][3][5] 0.11 mm outer, 0.06 mm inner)	Aniline derivatives permeate latex rapidly.[3] Double gloving provides a breakthrough time buffer.[3]
Respiratory	N95/P100 (Solid) or ABEK1 (Solution)	Prevents inhalation of toxic dusts or organic vapors.[1][3]
Body Protection	Tyvek® Lab Coat/Coverall	Disposable, non-woven fabric prevents dust accumulation on street clothes.[1][3]
Eye Protection	Chemical Splash Goggles	Tightly fitting goggles are required; safety glasses are insufficient for aniline liquids/dusts.[1][3]

Step-by-Step Disposal Protocol

A. Solid Waste (Contaminated Solids, PPE, Wipes)[3]

- Segregation: Isolate all solid waste contaminated with the substance.[3] Do NOT mix with general trash or biohazard waste.[2][3]
- Containerization:
 - Use a wide-mouth HDPE (High-Density Polyethylene) jar.[1][2][3]

- Line the jar with a clear, 6-mil polyethylene bag (double-bagging recommended).[1][2][3]
- Labeling:
 - Label clearly: "Hazardous Waste - Solid - Toxic - Halogenated Organic."
 - List constituents: "**5-Chloro-2-(2-ethylphenoxy)aniline**, Nitrile Gloves, Paper Wipes." [1][2][3]

B. Liquid Waste (Mother Liquors, Solutions)[3]

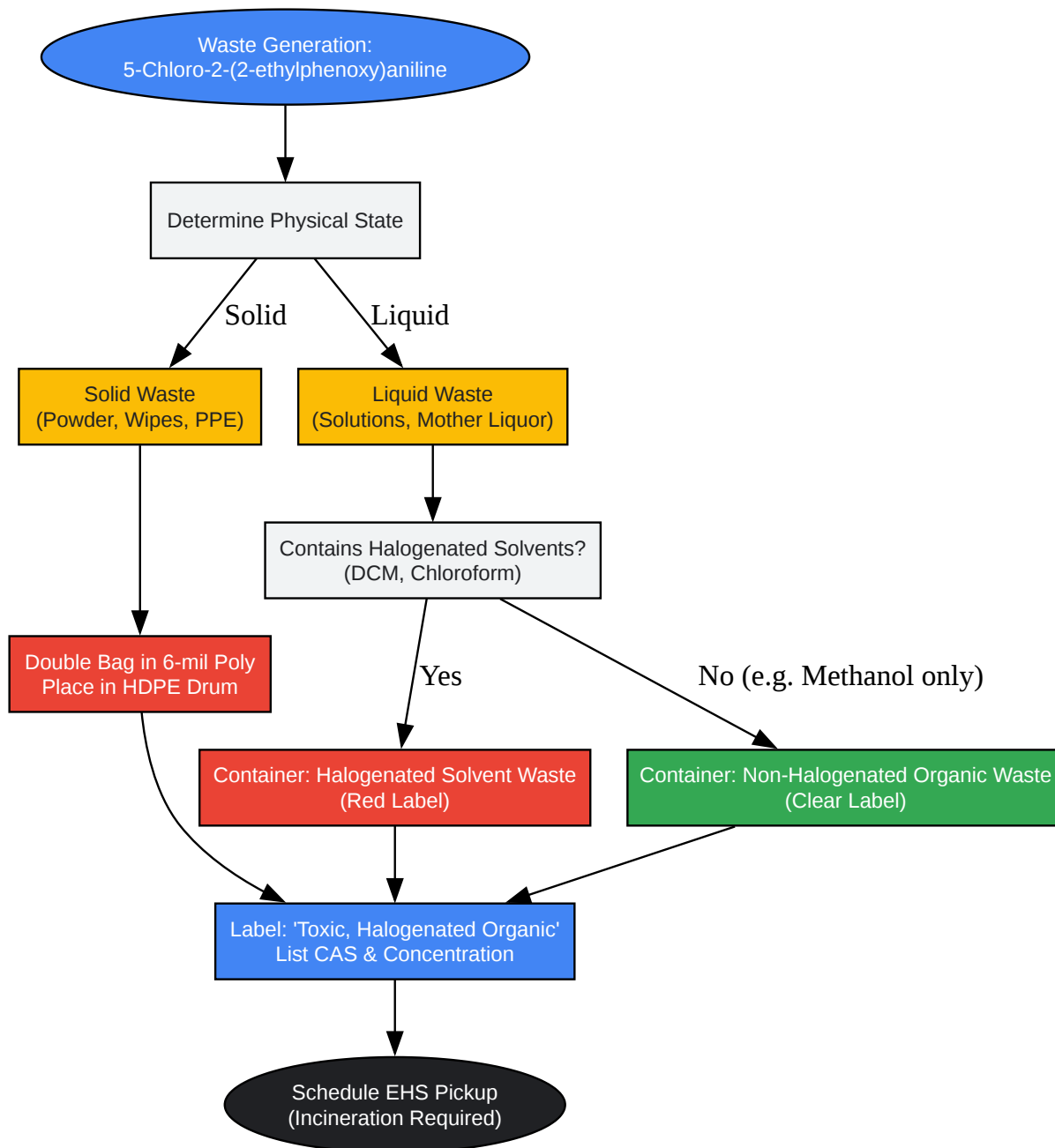
- Compatibility Check: Ensure the waste stream is pH 6-10.[1][2][3]
 - Warning: Mixing anilines with strong acids (pH < 2) can generate heat and precipitate salts, complicating incineration.[3]
 - Warning: Mixing with oxidizers (Nitric Acid, Peroxides) can cause explosive polymerization.[3]
- Collection:
 - Pour into a dedicated Halogenated Solvent Waste container (e.g., amber glass or HDPE carboy).[3]
 - Do NOT fill >90% capacity to allow for thermal expansion.[2][3]
- Labeling:
 - Label: "Hazardous Waste - Liquid - Halogenated Solvent."
 - List all solvents (e.g., "Dichloromethane 90%, **5-Chloro-2-(2-ethylphenoxy)aniline** <1%").

C. Spill Cleanup Procedure

- Evacuate & Ventilate: Clear the immediate area.[3] If powder is airborne, wait 15 minutes for settling.[3]
- Don PPE: Put on double gloves, goggles, and respirator.[3]

- Containment:
 - Solid Spill: Cover with a damp paper towel (water or mineral oil) to prevent dust generation.[3] Scoop carefully.
 - Liquid Spill: Encircle with a vermiculite or diatomaceous earth dike.[1][3] Absorb inward.
- Decontamination:
 - Scrub the surface with a surfactant solution (soapy water).[3] Aniline residues are oily and hydrophobic; water alone is ineffective.[3]
 - Perform a final wipe with ethanol or isopropanol to remove trace organic residues, then wash again with soap/water.[1][3]
- Disposal: Place all cleanup materials into the Solid Waste container (Section A).

Visualized Disposal Decision Workflow



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Caption: Figure 1: Decision tree for segregating and packaging **5-Chloro-2-(2-ethylphenoxy)aniline** waste streams to ensure compliance with incineration protocols.

Incompatibility & Storage Matrix

Critical Safety Rule: Store **5-Chloro-2-(2-ethylphenoxy)aniline** in a cool, dry, dark cabinet, segregated from the following:

Incompatible Class	Example Chemicals	Potential Reaction
Strong Oxidizers	Nitric Acid, Perchlorates, Permanganates	Fire/Explosion: Anilines are electron-rich and oxidize rapidly, generating intense heat. ^{[1][2][3]}
Acid Chlorides/Anhydrides	Acetyl Chloride, Acetic Anhydride	Exothermic Reaction: Vigorous acylation releases HCl gas and heat. ^[3]
Strong Acids	Sulfuric Acid, Hydrochloric Acid	Salt Formation: Exothermic reaction; may cause container pressurization if sealed too quickly. ^{[1][3]}

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